Comparative SAR studies of 6-Azaspiro[2.5]octane derivatives

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Compound of Interest

Compound Name:	*6-Azaspiro[2.5]octan-1-ylmethanol*
CAS No.:	*1359655-91-6*
Cat. No.:	*B3047235*

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Comparative SAR Guide: 6-Azaspiro[2.5]octane Derivatives

Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Pharmacologists, and Drug Discovery Scientists Focus: Structure-Activity Relationship (SAR), Bioisosterism, and Synthetic Utility

Executive Summary: The Spiro-Piperidine Advantage

The 6-azaspiro[2.5]octane scaffold represents a critical bioisostere in modern medicinal chemistry, specifically designed to modulate the physicochemical properties of the ubiquitous piperidine ring. By fusing a cyclopropane ring at the C4 position of the piperidine core, this scaffold introduces conformational rigidity and alters the vector of substituents without significantly increasing molecular weight.

This guide analyzes the SAR of 6-azaspiro[2.5]octane derivatives, focusing on their application as M4 Muscarinic Acetylcholine Receptor Antagonists (e.g., VU6015241) and comparing their performance against standard piperidine and gem-dimethyl analogs.

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Key Performance Indicators (KPIs) vs. Alternatives:

- Conformational Control: Superior to piperidine; locks substituents in a pseudo-equatorial/axial orientation.
- Metabolic Stability: The spiro-cyclopropane moiety blocks metabolic oxidation at the susceptible C4 position.
- Selectivity: Distinct 3D topology enhances isoform selectivity (e.g., M4 vs. M2 muscarinic receptors).

Comparative Analysis: Scaffold Performance

The following table contrasts the 6-azaspiro[2.5]octane core with its primary structural alternatives.

Table 1: Physicochemical and Biological Comparison of Piperidine Surrogates

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Feature	6-Azaspiro[2.5]octane **(Target)**	Piperidine **(Standard)**	4,4-Dimethylpiperidine **(Alternative)**	2-Azaspiro[3.3]heptane **(Bioisostere)**
Structure	Spiro-cyclopropane fused at C4	Flexible 6-membered ring	Gem-dimethyl at C4	Spiro-cyclobutane fused
LogP (Lipophilicity)	Moderate (+0.2 vs Piperidine)	Baseline	High (+0.8 vs Piperidine)	Low (-0.5 vs Piperidine)
Conformational Freedom	Restricted (Chair-like)	High (Chair flip active)	Restricted (Gem-dimethyl effect)	Rigid (Puckered)
Metabolic Liability (C4)	Blocked (Quaternary C)	High (Oxidation prone)	Blocked	Blocked
Primary Application	GPCR Antagonists (M4), MetAP2 Inhibitors	General Linker	Hydrophobic Core Filler	Low LogD Spacer
Key Drug Example	VU6015241 (M4 Antagonist)	Fentanyl, Donepezil	Ebastine analogs	Various Clinical Candidates

Detailed SAR Case Study: M4 Muscarinic Antagonists

The development of VU6015241 illustrates the power of the 6-azaspiro[2.5]octane scaffold in optimizing GPCR antagonists.

The Optimization Logic

Early hits based on flexible piperidine linkers often suffer from poor selectivity between muscarinic subtypes (M1–M5) due to the highly conserved orthosteric binding site.

- Initial Scaffold: N-substituted piperidines showed affinity but lacked subtype selectivity.

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- Rigidification: Introduction of the spiro[2.5]octane core restricted the orientation of the N-substituent, fitting a specific hydrophobic pocket unique to the M4 allosteric site.
- Chirality: The 6-azaspiro[2.5]octane system can be chiral if the piperidine ring is further substituted or if the N-tail creates asymmetry. In the case of VU6015241, the (R)-enantiomer demonstrated superior potency (>10-fold) compared to the (S)-enantiomer, confirming a specific stereochemical requirement.

SAR Decision Pathway

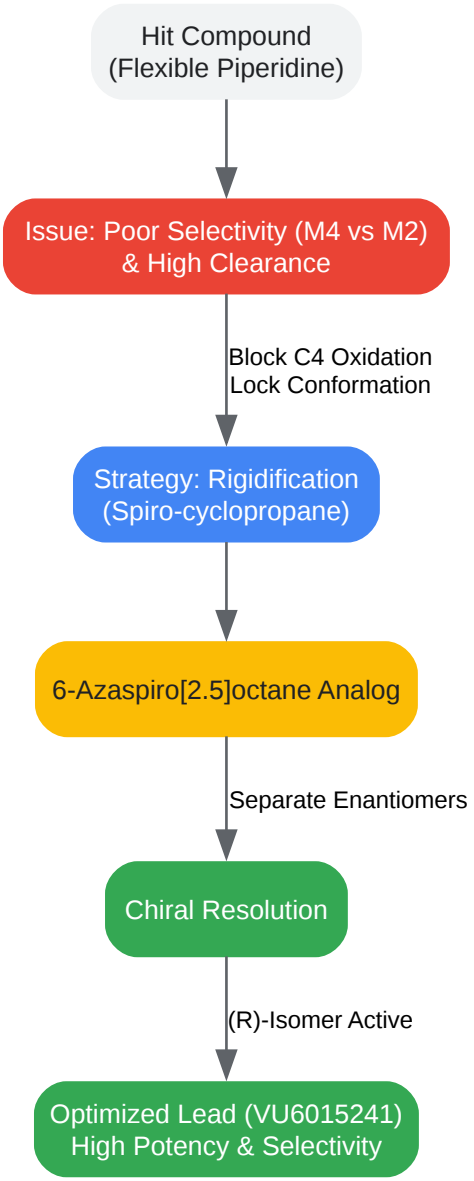

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Figure 1: SAR optimization pathway transforming a promiscuous piperidine hit into a selective 6-azaspiro[2.5]octane antagonist.

Experimental Protocols

To ensure reproducibility, the following protocols utilize the Simmons-Smith cyclopropanation, the gold standard for synthesizing this scaffold.

Synthesis of tert-butyl 6-azaspiro[2.5]octane-6-carboxylate

Principle: The spiro-cyclopropane ring is installed onto an exocyclic alkene (N-Boc-4-methylenepiperidine) using a zinc-carbenoid species generated in situ.

Materials:

- N-Boc-4-methylenepiperidine (1.0 equiv)
- Diethylzinc (Et_2Zn, 1.0 M in hexanes, 2.5 equiv) [Caution: Pyrophoric]
- Diiodomethane (CH_2I_2, 2.5 equiv)
- Trifluoroacetic acid (TFA, 0.1 equiv) - Accelerator
- Dichloromethane (DCM, anhydrous)

Protocol:

- Setup: Flame-dry a round-bottom flask under Argon atmosphere. Add anhydrous DCM and N-Boc-4-methylenepiperidine. Cool to 0°C.
- Reagent Formation: In a separate flask, mix DCM and Et_2Zn (2.5 equiv). Carefully add TFA (0.1 equiv) dropwise (white precipitate forms). Stir for 20 min at 0°C.
- Carbenoid Generation: Add CH_2I_2 (2.5 equiv) to the zinc mixture. Stir for 20 min to form the Furukawa reagent (ICH_2ZnEt).

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- Cyclopropanation: Cannulate the zinc reagent into the alkene solution at 0°C. Allow to warm to room temperature and stir for 12–16 hours.
- Quench: Carefully quench with saturated aqueous NH_4Cl. Caution: Gas evolution.
- Workup: Extract with DCM (3x). Wash organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc) yields the N-Boc-6-azaspiro[2.5]octane.

Functional Assay: M4 Receptor Calcium Mobilization

Objective: Determine antagonist potency (IC50) against acetylcholine-induced calcium flux.

- Cell Line: CHO-K1 cells stably expressing human M4 (hm4) and Gαqi5 (chimeric G-protein to couple Gi to Calcium).
- Seeding: Plate cells (20,000/well) in 384-well black-walled plates. Incubate overnight.
- Dye Loading: Aspirate medium. Load cells with Calcium-4 assay kit (Molecular Devices) containing 2.5 mM probenecid. Incubate 45 min at 37°C.
- Compound Addition: Add serial dilutions of the test compound (6-azaspiro derivative). Incubate 15 min.
- Agonist Challenge: Inject EC80 concentration of Acetylcholine.
- Measurement: Monitor fluorescence (Ex 485 nm / Em 525 nm) on a FLIPR Tetra system.
- Analysis: Calculate IC50 using a 4-parameter logistic fit.

Synthetic Workflow Visualization

This diagram outlines the complete workflow from commercial starting materials to the functionalized drug candidate.

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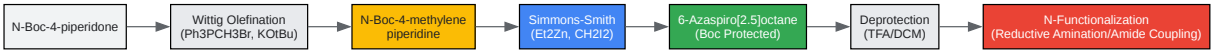

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Figure 2: Synthetic route for accessing 6-azaspiro[2.5]octane libraries.

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